

Comprehensive Vibrational Analysis: 2-Isopropoxynitrobenzene

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Compound of Interest

Compound Name: 2-Isopropoxynitrobenzene

CAS No.: 38753-50-3

Cat. No.: B1205401

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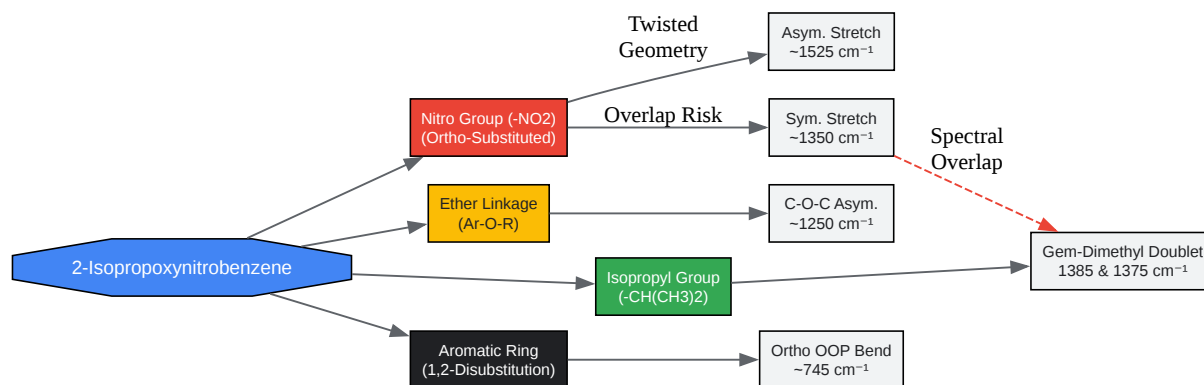
Molecular Architecture & Vibrational Logic

To accurately interpret the FT-IR spectrum of **2-Isopropoxynitrobenzene**, one must first understand its structural dynamics.^{[1][2]} This molecule is not a static flat plane; it is defined by the Ortho-Effect.^{[1][2]}

- Steric Inhibition of Resonance: The bulky isopropyl group at the 2-position forces the adjacent nitro group () to twist out of the plane of the benzene ring. This reduces the conjugation between the nitro group and the aromatic system.
- Electronic Competition: The oxygen atom of the ether linkage acts as a -donor (resonance) but a -acceptor (induction).^[1] The twist minimizes the -donation, making the inductive effects more prominent in the vibrational frequencies.

Structural Connectivity Diagram (DOT Visualization)

The following diagram maps the logical flow from molecular structure to specific spectral bands, highlighting the key interactions.



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Figure 1: Vibrational logic map illustrating the correlation between structural moieties and characteristic IR absorption bands, highlighting the critical overlap region.

Experimental Protocol: High-Fidelity Acquisition

Since **2-Isopropoxynitrobenzene** is typically a yellowish liquid at room temperature (Melting Point < 25°C), the Attenuated Total Reflectance (ATR) technique is the industry standard for analysis.^[1]

Method: ATR-FTIR (Liquid Phase)

Objective: Obtain a spectrum with high signal-to-noise ratio (SNR) without pathlength saturation.^{[1][2]}

- Crystal Selection: Use a Diamond or ZnSe crystal.^{[1][2]} Diamond is preferred for durability and chemical resistance to nitro-aromatics.^{[1][2]}

- Background Collection: Acquire an air background (minimum 32 scans) to subtract atmospheric
and
[. \[1\]\[2\]](#)
- Sample Application:
 - Pipette 10–20 μL of the neat liquid onto the center of the crystal.
 - Expert Tip: Ensure the liquid covers the "active spot" (usually the center 2mm) entirely.
- Acquisition Parameters:
 - Resolution: 4 cm^{-1} (Standard) or 2 cm^{-1} (High Res). [\[1\]\[2\]](#) Note: 2 cm^{-1} is recommended to resolve the isopropyl doublet from the nitro symmetric stretch.
 - Scans: 64 scans (to smooth noise in the fingerprint region).
 - Range: 4000–600 cm^{-1} . [\[1\]\[2\]](#)
- Cleaning: Clean with isopropanol or acetone. [\[1\]\[2\]](#) Caution: Ensure no residue remains, as isopropanol cleaning solvent has identical isopropyl bands to your analyte. [\[1\]\[2\]](#)

Spectral Interpretation & Assignments

Region I: High Frequency (3100 – 2800 cm^{-1})

This region differentiates the aromatic backbone from the aliphatic side chain. [\[2\]](#)

- Aromatic C-H Stretch ($>3000 \text{ cm}^{-1}$): Look for weak, sharp bands around 3050–3100 cm^{-1} . [\[1\]](#)
[\[2\]](#) These correspond to the
C-H bonds on the benzene ring.
- Aliphatic C-H Stretch ($<3000 \text{ cm}^{-1}$): The isopropyl group dominates here. [\[2\]](#)
 - 2980–2970 cm^{-1} : Asymmetric

stretch.[1][2]

- 2930–2870 cm^{-1} : Symmetric

and methine (C-H) stretch.[1][2]

- Diagnostic: The intensity of these alkyl bands will be significant due to the high hydrogen count (7 aliphatic H vs 4 aromatic H).[2]

Region II: The Functional Fingerprint (1600 – 1000 cm^{-1})

This is the most critical region for confirmation of identity.[2]

The Nitro Group (

)

The nitro group exhibits two dominant bands.[2][3] However, the ortho-isopropoxy group induces a "blue shift" (to higher wavenumber) in the asymmetric stretch compared to para-isomers, due to the loss of coplanarity.

- Asymmetric Stretch (

): Expect a strong band at 1535–1520 cm^{-1} . [1][2]

- Symmetric Stretch (

): Typically found at 1360–1340 cm^{-1} . [1][2]

- Critical Overlap: This band often merges with the isopropyl bending modes (see below). [1][2]

The Isopropyl Group (Gem-Dimethyl)

The isopropyl moiety shows a characteristic "doublet" caused by the bending vibrations of the two methyl groups attached to the same carbon.

- Gem-Dimethyl Deformation: Two bands at approximately 1385 cm^{-1} and 1375 cm^{-1} . [1][2]

- Analysis Insight: In **2-Isopropoxynitrobenzene**, the lower frequency band (1375) often overlaps with the Nitro symmetric stretch (~ 1350), creating a broad, complex multiplet in the 1380–1340 cm^{-1} range.

The Ether Linkage (Ar-O-C)[1]

- Asymmetric C-O-C Stretch: A strong, distinct band at 1260–1240 cm^{-1} . [2] This is the vibration of the Oxygen attached to the Aromatic ring.
- Symmetric/Aliphatic C-O Stretch: A moderate band around 1110–1090 cm^{-1} (Isopropoxy C-O). [1][2]

Region III: Aromatic Substitution (1000 – 600 cm^{-1})[1]

- Ortho-Substitution Pattern: 1,2-disubstituted benzenes exhibit a strong Out-of-Plane (OOP) C-H bending band. [1][2]
- Assignment: Look for a single, intense band at 755–740 cm^{-1} .
 - Validation: If you see two strong bands near 800–850 cm^{-1} , you likely have the para isomer (4-isopropoxynitrobenzene), indicating a synthesis or supply error. [1]

Summary of Diagnostic Bands

Functional Group	Mode of Vibration	Frequency (cm ⁻¹)	Intensity	Notes
Aromatic Ring	C-H Stretch ()	3100 – 3050	Weak	
Isopropyl	C-H Stretch ()	2980 – 2870	Medium-Strong	Multiple bands
Aromatic Ring	C=C Ring Stretch	1610, 1580	Medium	"Breathing" modes
Nitro ()	Asymmetric Stretch	1535 – 1520	Very Strong	Primary diagnostic
Isopropyl	Gem-Dimethyl Bend	1385, 1375	Medium	"The Doublet"
Nitro ()	Symmetric Stretch	1360 – 1340	Strong	Overlaps with isopropyl
Ether (Ar-O)	C-O Asym.[1][2][4] Stretch	1260 – 1240	Strong	Aryl-Oxygen bond
Ether (Alk-O)	C-O Sym.[1][2] Stretch	1110 – 1090	Medium	Alkyl-Oxygen bond
Aromatic Ring	C-H OOP Bend	755 – 740	Strong	Ortho (1,[1]2) specific

Troubleshooting & Artifacts

The "Wet" Spectrum

- Symptom: Broad hump around 3400 cm⁻¹.[\[1\]](#)[\[2\]](#)
- Cause: The nitro group is polar, but the isopropoxy group adds lipophilicity. While less hygroscopic than nitrophenol, the sample can still absorb ambient moisture if aged.[\[2\]](#)

- Solution: Dry the sample over molecular sieves (4Å) or before acquisition if quantitative purity is required.[\[1\]](#)[\[2\]](#)

Isomer Contamination

- Issue: Synthesis of ortho-alkoxy compounds often produces trace para isomers.
- Detection: Check the OOP region.[\[2\]](#)[\[5\]](#) A secondary band appearing around 850–820 cm⁻¹ indicates contamination with 4-isopropoxynitrobenzene.[\[1\]](#)[\[2\]](#)

Cleaning Solvent Residue[\[1\]](#)[\[2\]](#)

- Issue: Using Isopropanol (IPA) to clean the crystal.
- Artifact: IPA has strong bands at 2970, 1380, and 1110 cm⁻¹—exactly where your analyte absorbs.[\[2\]](#)
- Fix: Use Acetone or Dichloromethane (DCM) for the final cleaning step and ensure the background spectrum is flat before sampling.

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